

An In-depth Technical Guide to the Physical Properties of 4-(Methylsulfanyl)benzenethiol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Methylthio)thiophenol

Cat. No.: B072300

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This guide provides a comprehensive overview of the key physical properties of 4-(methylsulfanyl)benzenethiol (CAS No. 1122-97-0), a critical organosulfur compound utilized in various research and development applications, including organic synthesis and drug discovery. The following sections detail its fundamental physicochemical characteristics, supported by experimental protocols and theoretical considerations to provide a holistic understanding for researchers, scientists, and drug development professionals.

Molecular and Chemical Identity

4-(Methylsulfanyl)benzenethiol, also known as 4-(methylthio)benzenethiol or 4-mercaptopthioanisole, is a bifunctional aromatic compound containing both a thiol (-SH) and a methylsulfanyl (-SCH₃) group.^{[1][2]} This unique structure imparts specific reactivity and physical characteristics that are crucial for its application in chemical synthesis.

Table 1: Chemical Identity of 4-(Methylsulfanyl)benzenethiol

Identifier	Value	Source
CAS Number	1122-97-0	[1] [3]
Molecular Formula	C ₇ H ₈ S ₂	[1] [3]
Molecular Weight	156.27 g/mol	[1] [3]
InChI Key	KYMWQQIZINTJZ- UHFFFAOYSA-N	[4]
SMILES	CSc1ccc(S)cc1	[1] [4]

Core Physicochemical Properties

The physical state and behavior of 4-(methylsulfanyl)benzenethiol under various conditions are dictated by its molecular structure. The presence of a polarizable sulfur atom and a hydrogen-bonding thiol group influences its melting point, boiling point, and solubility.

Table 2: Summary of Physical Properties

Property	Value	Conditions	Source
Appearance	Colorless to yellow liquid or solid	Room Temperature	[2] [3]
Melting Point	19-23 °C	-	[2] [3] [4]
Boiling Point	116-117 °C	3 mmHg	[3]
Density	1.19 g/cm ³	-	[3]
Refractive Index	1.6530	-	[2] [3]
Flash Point	>110 °C (>230 °F)	-	[3]
Vapor Pressure	0.03 mmHg	25 °C	[2] [3]
Solubility	Soluble in organic solvents like ethanol and dimethylformamide.	Room Temperature	[3]

Experimental Determination of Physical Properties

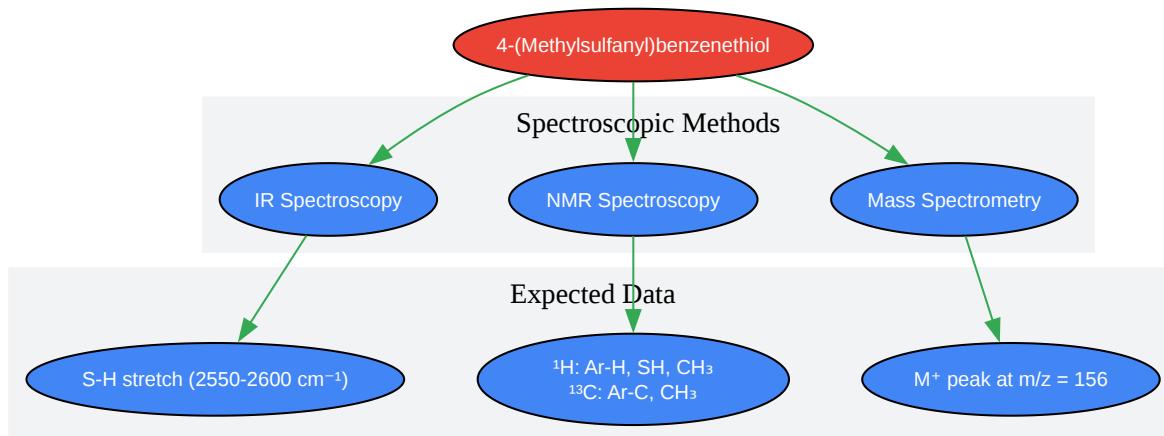
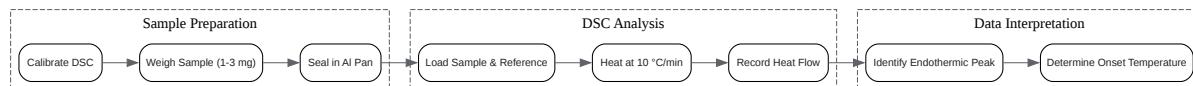
Accurate determination of physical properties is paramount for the safe handling, reaction optimization, and quality control of 4-(methylsulfanyl)benzenethiol. The following section outlines standardized protocols for these measurements.

Determination of Melting Point by Differential Scanning Calorimetry (DSC)

The melting point provides a sharp indication of purity. DSC is a highly accurate method for its determination.

Protocol:

- Calibrate the DSC instrument using certified indium and tin standards.
- Accurately weigh 1-3 mg of 4-(methylsulfanyl)benzenethiol into a standard aluminum DSC pan.
- Crimp the pan to ensure a good seal. An empty, sealed pan is used as a reference.
- Place both the sample and reference pans into the DSC cell.
- Heat the sample at a controlled rate (e.g., 10 °C/min) under an inert nitrogen atmosphere.
- The onset of the endothermic peak in the heat flow curve is recorded as the melting point.



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Caption: Spectroscopic techniques for structural confirmation.

Safety and Handling

4-(Methylsulfanyl)benzenethiol possesses certain hazards that necessitate careful handling.

- Hazards: It is classified as an irritant, particularly to the eyes. [3] May cause sensitization by skin contact. [3]* Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection. [3]* Handling: Use in a well-ventilated area. Avoid contact with skin and eyes. [5]* Storage: Store in a cool, dry, and well-ventilated place. [5][6] It is sensitive to air. [2][3]

Conclusion

This technical guide has provided a detailed overview of the essential physical properties of 4-(methylsulfanyl)benzenethiol. A thorough understanding of these characteristics, determined

through rigorous experimental protocols, is fundamental for the effective and safe utilization of this compound in research and development. The interplay of its functional groups dictates its physical behavior, and a comprehensive grasp of this relationship is key to its successful application in the synthesis of novel molecules.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4-(Methylsulfanyl)benzenethiol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b072300#physical-properties-of-4-methylsulfanylbenzenethiol>

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